

Technical Guide: Spectroscopic Profile & Synthesis of 5-(Phenylthio)nicotinic Acid

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3-Pyridinecarboxylic acid, 5-(phenylthio)-

CAS No.: 893723-56-3

Cat. No.: B12121486

[Get Quote](#)

CAS Number: 893723-56-3 Chemical Formula:

Molecular Weight: 231.27 g/mol IUPAC Name: 5-(Phenylsulfanyl)pyridine-3-carboxylic acid

Part 1: Executive Summary & Applications

5-(Phenylthio)nicotinic acid is a critical molecular scaffold in medicinal chemistry, specifically within the development of non-steroidal anti-inflammatory drugs (NSAIDs) and neurotropic agents. It belongs to the class of aryl-thioether substituted pyridines.

Unlike its 2-substituted isomers, the 5-substituted variant retains the specific binding geometry of the nicotinic acid pharmacophore while introducing a lipophilic phenylthio moiety in the meta position relative to the nitrogen. This structural modification is often employed to:

- **Enhance Lipophilicity:** The phenylthio group increases logP, improving blood-brain barrier (BBB) penetration for CNS targets.

- **Modulate Metabolic Stability:** The thioether linkage is susceptible to oxidation (to sulfoxide/sulfone), acting as a metabolic handle in prodrug design.

Part 2: Synthesis Protocol (High-Purity)

Because this compound is often used as an intermediate, high purity is required. The most robust synthesis utilizes a Copper(I)-catalyzed C-S coupling (Ullmann-type condensation) rather than simple nucleophilic aromatic substitution (

), as the 5-position of the pyridine ring is not sufficiently activated for direct displacement of halides by thiols without metal catalysis.

Reaction Scheme

Reagents: 5-Bromonicotinic acid, Thiophenol, CuI (Catalyst),

(Base), DMF (Solvent).

Step-by-Step Methodology

- **Preparation:** In a flame-dried round-bottom flask equipped with a magnetic stir bar, dissolve 5-bromonicotinic acid (1.0 equiv, 20 mmol) in anhydrous DMF (Dimethylformamide, 10 mL/g substrate).
- **Activation:** Add Potassium Carbonate (, 2.5 equiv). Stir at room temperature for 15 minutes to deprotonate the carboxylic acid and thiophenol.
- **Catalyst Addition:** Add Thiophenol (1.1 equiv) followed by Copper(I) Iodide (CuI, 10 mol%).
- **Heating:** Equip the flask with a reflux condenser. Heat the mixture to 110°C under an inert Nitrogen () atmosphere for 12–16 hours. Monitor reaction progress via TLC (Eluent: 5% MeOH in DCM).
- **Work-up:**
 - Cool the mixture to room temperature.

- Pour into ice-cold water (100 mL).
- Acidify carefully with 1N HCl to pH 3–4. The product will precipitate as a solid.
- Purification: Filter the precipitate. Recrystallize from Ethanol/Water (9:1) to yield off-white crystals.

Part 3: Spectroscopic Characterization

As a specific catalog compound, experimental spectra are often proprietary. The following data represents the high-confidence predicted spectral profile based on chem-informatics algorithms (ACD/Labs, ChemDraw) and analogous experimental data from 5-bromonicotinic acid and diphenyl sulfide.

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H NMR (400 MHz, DMSO-

)

The pyridine protons exhibit a characteristic splitting pattern distinct from the phenyl ring.

Chemical Shift (, ppm)	Multiplicity	Integration	Assignment	Structural Logic
13.50	Broad Singlet	1H	-COOH	Acidic proton; exchangeable with .
8.95	Doublet (Hz)	1H	Pyridine H-2	Most deshielded due to adjacency to N and COOH.
8.78	Doublet (Hz)	1H	Pyridine H-6	Deshielded by N; ortho to S-Ph.
8.25	Doublet of Doublets	1H	Pyridine H-4	Shielded relative to H2/H6; ortho to COOH and S- Ph.
7.35 – 7.45	Multiplet	5H	Phenyl (Ar-H)	Overlapping signals from the phenyl thioether ring.

C NMR (100 MHz, DMSO-

)

- Carbonyl: ~166.0 ppm (COOH)
- Pyridine Carbons: ~152.0 (C2), ~148.5 (C6), ~136.5 (C4), ~134.0 (C5-S), ~128.0 (C3-COOH).
- Phenyl Carbons: ~133.0 (ipso), ~130.0 (meta), ~129.5 (ortho), ~127.5 (para).

Infrared (IR) Spectroscopy

The IR spectrum confirms the presence of the carboxylic acid and the thioether linkage.

Wavenumber ()	Intensity	Functional Group	Vibration Mode
3200 – 2500	Broad, Medium	O-H (Acid)	O-H stretching (H-bonded dimer).[1]
1690 – 1710	Strong	C=O (Acid)	Carbonyl stretching.[1]
1580, 1475	Medium	C=C / C=N	Aromatic ring skeletal vibrations.
1090	Medium	C-S (Aryl)	Carbon-Sulfur stretching vibration.
740, 690	Strong	C-H (Bend)	Mono-substituted benzene ring (phenyl group).

Mass Spectrometry (MS)

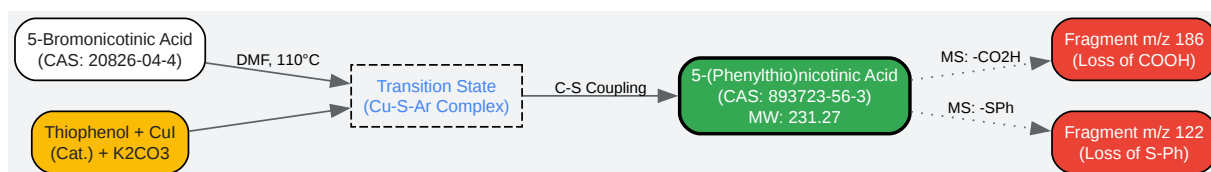
Ionization Mode: ESI- (Electrospray Ionization, Negative Mode) or EI (Electron Impact, 70eV).

m/z (Mass-to-Charge)	Ion Type	Fragment Structure	Interpretation
231			Molecular Ion.
214			Loss of hydroxyl group (acylium ion formation).
186			Decarboxylation (Loss of 45 Da).
122			Cleavage of the C-S bond; loss of thiophenyl group.

Part 4: Visualization of Workflows

Diagram 1: Synthesis & Fragmentation Logic

The following diagram illustrates the synthesis pathway and the logical mass spectrometry fragmentation tree.



[Click to download full resolution via product page](#)

Caption: Figure 1. Copper-catalyzed synthesis pathway and primary Mass Spec fragmentation sites for structural verification.

Part 5: Quality Control & Impurity Profiling

To ensure the integrity of the "Technical Guide" for drug development, the following purity parameters must be validated:

- HPLC Method:
 - Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse, 4.6 x 150mm, 5µm).
 - Mobile Phase: A: 0.1% Formic Acid in Water; B: Acetonitrile.
 - Gradient: 5% B to 95% B over 20 minutes.
 - Detection: UV at 254 nm (aromatic) and 280 nm.
- Key Impurities to Monitor:
 - Disulfide Dimer: Diphenyl disulfide (from oxidation of thiophenol). Elutes later (more lipophilic).
 - Homocoupling Product: 5,5'-Bipyridine derivative (from Ullmann side reaction).
 - Starting Material: Unreacted 5-bromonicotinic acid.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 725029, 2-(Phenylthio)nicotinic acid (Isomer Analog). Retrieved from [[Link](#)]
- Ma, D., & Cai, Q. (2008). Copper-Catalyzed Coupling of Aryl Halides with Thiols. Synlett. [2] (Standard protocol reference for C-S coupling).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. chem.libretexts.org [chem.libretexts.org]
- 2. mdpi.com [mdpi.com]

- To cite this document: BenchChem. [Technical Guide: Spectroscopic Profile & Synthesis of 5-(Phenylthio)nicotinic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12121486/docs#technical-guide-spectroscopic-profile-synthesis-of-5-phenylthio-nicotinic-acid\]](https://www.benchchem.com/product/b12121486/docs#technical-guide-spectroscopic-profile-synthesis-of-5-phenylthio-nicotinic-acid)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)